

Application Notes and Protocols for In Vivo Imaging Using TCO-Tetrazine Ligation

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Compound of Interest

Compound Name: *Coumarin-PEG2-TCO*

Cat. No.: *B12373650*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing the rapid and specific bioorthogonal reaction between trans-cyclooctene (TCO) and tetrazine for in vivo imaging applications. This powerful "click chemistry" ligation enables a pre-targeting approach, which decouples the targeting molecule's pharmacokinetics from the imaging agent's properties, leading to high-contrast images with reduced background signal.

Principle of the Method: Pretargeted In Vivo Imaging

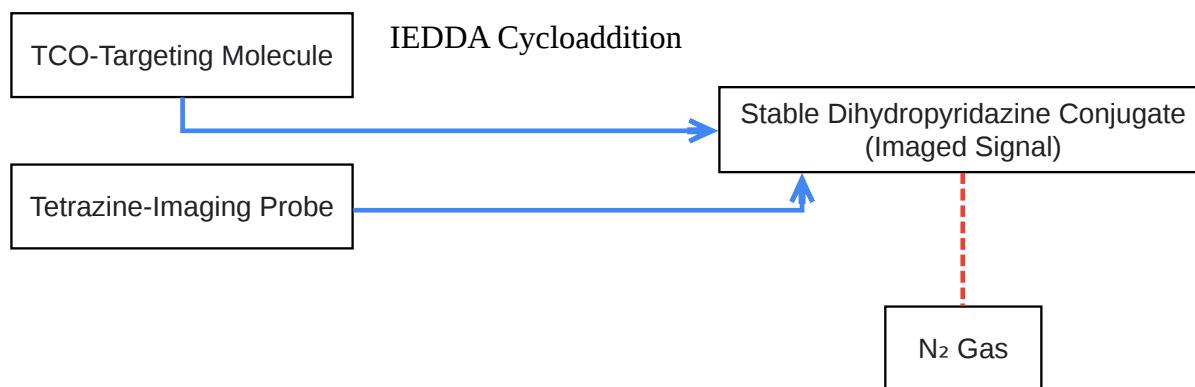
The pretargeted imaging strategy consists of a two-step process that leverages the high specificity and fast kinetics of the TCO-tetrazine inverse-electron-demand Diels-Alder (IEDDA) reaction.[\[1\]](#)[\[2\]](#)

- Administration of the TCO-modified Targeting Moiety: A targeting molecule, such as an antibody or a small molecule specific for a biological target (e.g., a tumor antigen), is first conjugated with a TCO group. This conjugate is administered to the subject, and a waiting period (typically 24-72 hours) allows for its accumulation at the target site and clearance of the unbound conjugate from systemic circulation.[\[1\]](#)
- Administration of the Tetrazine-based Imaging Probe: Subsequently, a small, rapidly clearing imaging probe functionalized with a tetrazine moiety is administered. This probe can be labeled with a fluorophore for optical imaging or a radionuclide for Positron Emission Tomography (PET) or Single Photon Emission Computed Tomography (SPECT) imaging.

The tetrazine probe quickly distributes throughout the body and undergoes a highly specific and rapid "click" reaction with the TCO-modified targeting molecule that has accumulated at the target site. Unreacted tetrazine probe is rapidly cleared from the body, resulting in a high signal-to-noise ratio for imaging.[1][3]

Reaction Mechanism

The core of this technique is the inverse-electron-demand Diels-Alder [4+2] cycloaddition reaction between the electron-deficient tetrazine (diene) and the strained, electron-rich TCO (dienophile). This reaction forms an unstable tricyclic intermediate that rapidly undergoes a retro-Diels-Alder reaction, irreversibly releasing dinitrogen (N_2) gas and forming a stable dihydropyridazine product.

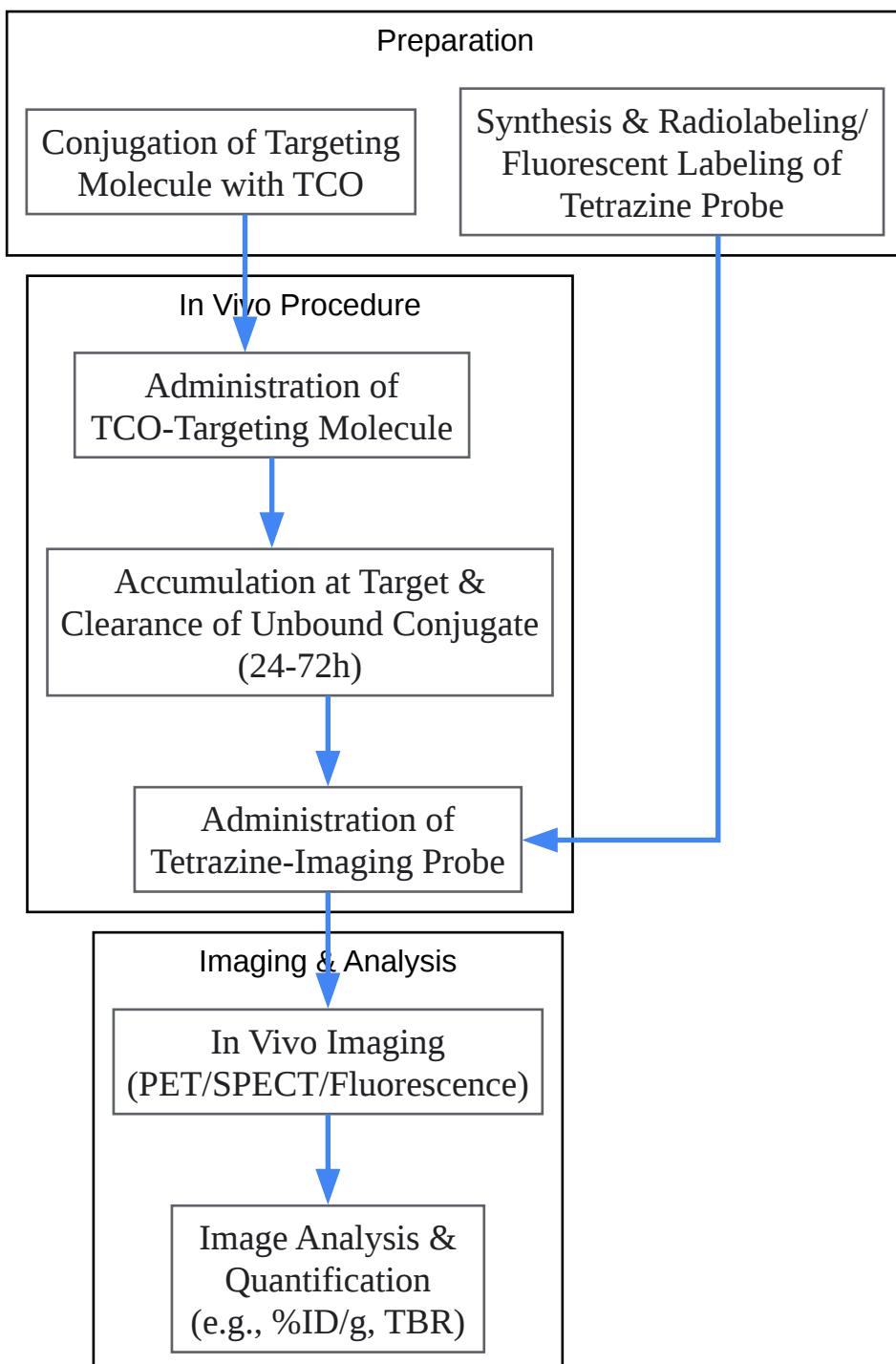


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Caption: Mechanism of the TCO-Tetrazine bioorthogonal ligation.

Experimental Workflows

A typical workflow for a pretargeted *in vivo* imaging experiment involves several key stages, from conjugation of the targeting molecule to image acquisition and analysis.



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